

etoperidone side effect profile comparison

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Compound Focus: Etoperidone

CAS No.: 52942-31-1

Cat. No.: S576415

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Etoperidone Profile Overview

The table below summarizes the available data on **etoperidone**:

Feature	Description
Drug Status	Approved, Withdrawn; not currently in clinical use [1].
Indication (Historical)	Studied for depression, tremors in Parkinson's, extrapyramidal symptoms, and male impotence [1].
Primary Mechanism	Biphasic effect on central serotonergic transmission; activity is largely due to its active metabolite, 1-(3'-chlorophenyl)piperazine (mCPP) [1] [2] [3].

| **Key Molecular Actions** | • 5-HT_{2A} receptor antagonist [1] • 5-HT_{2C} receptor agonist (via mCPP) [1] • Alpha-1 & Alpha-2 adrenergic receptor antagonist [1] • D₂ dopamine receptor antagonist [1] • Muscarinic acetylcholine receptor antagonist [1] || **Pharmacokinetics** | Highly variable absorption; low bioavailability (~12%) due to extensive metabolism; terminal half-life ~21.7 hours [1]. || **Noted Side Effects** | Sedation and cardiovascular effects (hypotension, abnormal ECG, cardiac arrest) were primary concerns, consistent with its adrenergic receptor blockade [1]. |

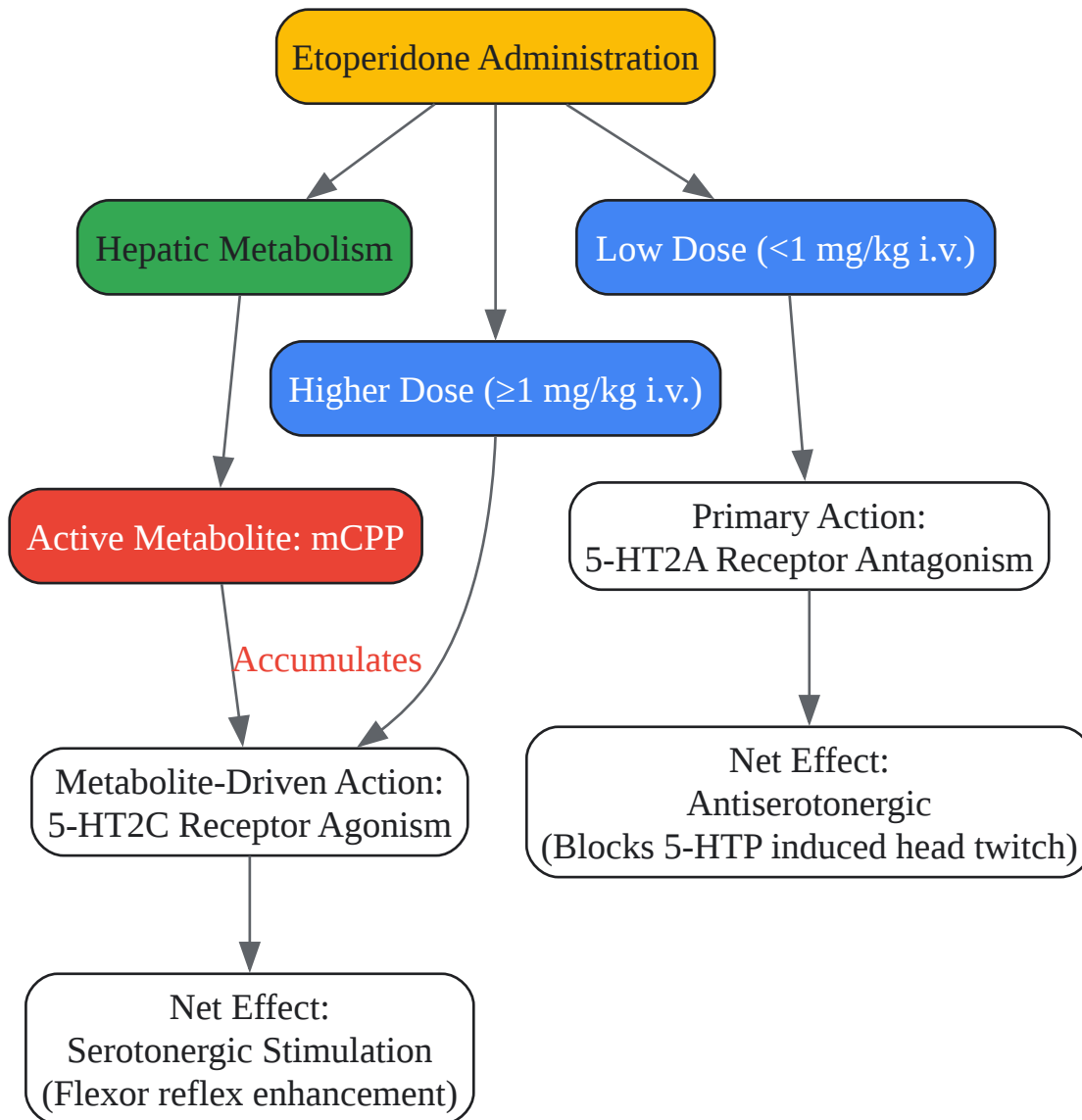
Key Experimental Data and Protocols

For researchers, the methodologies from foundational **etoperidone** studies provide a template for investigating compounds with complex serotonergic activity.

- **Head Twitch Test (in mice/rats):** This study assessed **etoperidone**'s ability to inhibit the head twitch response induced by 5-HTP (a serotonin precursor) [2] [3]. The **ED50 values** were **2.89 mg/kg i.p. in mice** and **2.29 mg/kg i.p. in rats**, demonstrating potent central anti-serotonergic activity [2] [3].
- **Flexor Reflex in Spinal Rats:** This model investigated **etoperidone**'s biphasic action [2] [3].
 - **Dose-dependent Effect:** Doses lower than 1 mg/kg i.v. had no effect, while doses of 1 mg/kg i.v. and higher produced a stimulating action after 10-15 minutes [2] [3].
 - **Mechanism Elucidation:** This stimulating action was abolished by 5-HT antagonists and a drug metabolism inhibitor (SKF-525 A), but not by a 5-HT uptake inhibitor, indicating the effect was likely mediated by a metabolite (mCPP) acting as a serotonin agonist [2] [3].

Etooperidone's Mechanism of Action Workflow

The diagram below visualizes the complex, biphasic mechanism of action of **etoperidone** as understood from the available research.



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Research Implications and Context

The data on **etoperidone** is primarily of historical and mechanistic interest. Its development was a stepping stone to improved antidepressants.

- **Therapeutic Limitations:** The search results indicate that the effective dose of **etoperidone** was often poorly tolerated, primarily due to its **sedative and cardiovascular effects** linked to alpha-adrenergic receptor blockade [1]. This poor tolerability profile was a key driver behind efforts to develop safer derivatives.

- **Link to Later Drugs: Etoperidone** is a structural analog of trazodone, and research into its properties directly contributed to the development of **nefazodone**, another antidepressant with a similar mechanism aimed at separating the serotonergic and adrenergic effects [1].

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References

1. Etoperidone: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. The effect of etoperidone, a new potential antidepressant ... [link.springer.com]
3. The effect of etoperidone, a new potential antidepressant ... [pubmed.ncbi.nlm.nih.gov]

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